

Application Note: Quantification of Compound SR11023 in Human Plasma using LC-MS/MS

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Compound of Interest

Compound Name: SR 11023

Cat. No.: B15137874

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Introduction

Compound SR11023 is a novel small molecule inhibitor of the MEK1/2 kinases in the MAPK/ERK signaling pathway, a critical pathway in cell proliferation and survival. Aberrant activation of this pathway is implicated in various cancers.^[1] The ability to accurately quantify the concentration of Compound SR11023 in biological matrices such as human plasma is essential for pharmacokinetic (PK) and pharmacodynamic (PD) studies during preclinical and clinical development. This application note describes a sensitive and specific method for the determination of Compound SR11023 in human plasma using liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS). The method utilizes a simple protein precipitation step for sample preparation, followed by rapid and selective chromatographic separation.

Materials and Reagents

- Compound SR11023 reference standard
- Internal standard (IS), e.g., a stable isotope-labeled version of Compound SR11023
- Human plasma (K2EDTA)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)

- Water (ultrapure, 18.2 MΩ·cm)
- 96-well collection plates

Equipment

- High-performance liquid chromatography (HPLC) system
- Tandem mass spectrometer
- Analytical column (e.g., C18, 2.1 x 50 mm, 1.8 μm)
- Pipettes and general laboratory equipment
- Centrifuge capable of handling 96-well plates

Experimental Protocols

1. Preparation of Stock and Working Solutions

- **Stock Solutions (1 mg/mL):** Accurately weigh the reference standard of Compound SR11023 and the internal standard. Dissolve each in an appropriate solvent (e.g., DMSO or methanol) to obtain a final concentration of 1 mg/mL.
- **Working Solutions:** Prepare serial dilutions of the Compound SR11023 stock solution in 50:50 acetonitrile:water to create working solutions for calibration standards and quality control samples.
- **Internal Standard Working Solution:** Dilute the internal standard stock solution in acetonitrile to a final concentration of 100 ng/mL.

2. Sample Preparation (Protein Precipitation)

- Allow all reagents and plasma samples to thaw to room temperature.
- To 50 μL of plasma sample (calibration standard, quality control, or unknown sample) in a 96-well plate, add 200 μL of the internal standard working solution (100 ng/mL in acetonitrile).

- Vortex the plate for 2 minutes at 1000 rpm to precipitate proteins.
- Centrifuge the plate at 4000 rpm for 10 minutes at 4°C.
- Transfer 100 µL of the supernatant to a clean 96-well collection plate.
- Inject 5 µL of the supernatant onto the LC-MS/MS system.

3. LC-MS/MS Method

- HPLC Conditions:
 - Column: C18, 2.1 x 50 mm, 1.8 µm
 - Mobile Phase A: Water with 0.1% Formic Acid
 - Mobile Phase B: Acetonitrile with 0.1% Formic Acid
 - Flow Rate: 0.4 mL/min
 - Gradient:
 - 0.0 min: 10% B
 - 0.5 min: 10% B
 - 2.5 min: 90% B
 - 2.6 min: 90% B
 - 2.7 min: 10% B
 - 3.5 min: 10% B
 - Column Temperature: 40°C
 - Injection Volume: 5 µL
- Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Multiple Reaction Monitoring (MRM) transitions:
 - Compound SR11023: Precursor ion > Product ion (to be determined based on compound structure)
 - Internal Standard: Precursor ion > Product ion (to be determined based on IS structure)
- Optimize other parameters such as declustering potential, collision energy, and cell exit potential for maximum signal intensity.

Data Presentation

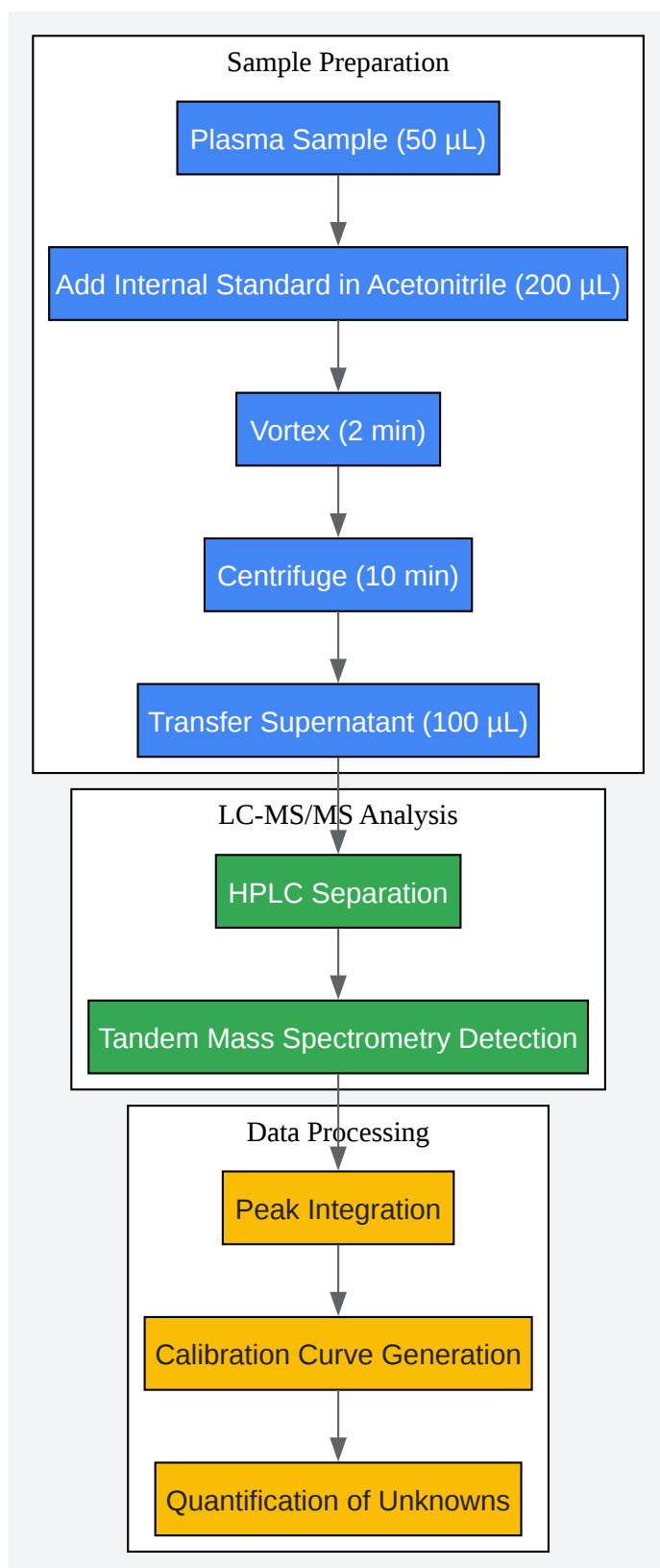
Table 1: Calibration Curve for Compound SR11023 in Human Plasma

Nominal Concentration (ng/mL)	Mean Calculated Concentration (ng/mL)	Accuracy (%)
1.00	0.98	98.0
2.50	2.55	102.0
5.00	5.10	102.0
10.0	9.90	99.0
25.0	24.5	98.0
50.0	50.5	101.0
100.0	101.0	101.0
250.0	248.0	99.2
500.0	495.0	99.0

Table 2: Precision and Accuracy of Quality Control Samples

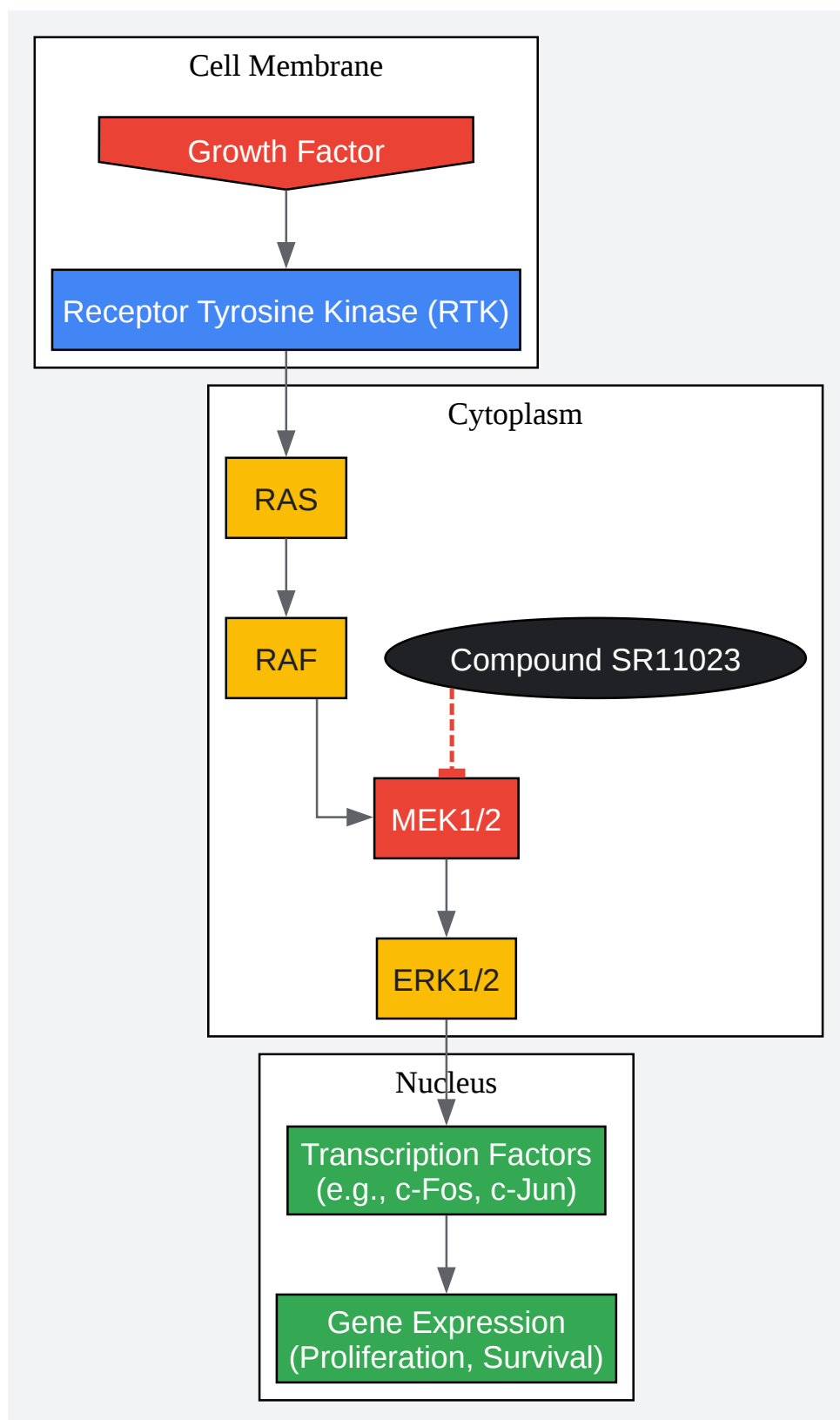
QC Level	Nominal Concentration (ng/mL)	Mean Calculated Concentration (ng/mL) (n=6)	Intra-day Precision (%CV)	Intra-day Accuracy (%)
LLOQ QC	1.00	1.02	4.5	102.0
Low QC	3.00	2.95	3.2	98.3
Mid QC	30.0	30.8	2.5	102.7
High QC	400.0	396.4	1.8	99.1

Mandatory Visualizations



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Caption: Experimental workflow for the quantification of Compound SR11023.



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References

- 1. Targeting the MAPK Signaling Pathway in Cancer: Promising Preclinical Activity with the Novel Selective ERK1/2 Inhibitor BVD-523 (Ulixertinib) - PubMed [pubmed.ncbi.nlm.nih.gov]
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